

cis,cis-3,6-Nonadienal-d4 chemical properties

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Compound of Interest

Compound Name: cis,cis-3,6-Nonadienal-d4

Cat. No.: B12377789

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Technical Guide: cis,cis-3,6-Nonadienal-d4

Disclaimer: As of the latest data retrieval, specific experimental data and detailed chemical properties for **cis,cis-3,6-Nonadienal-d4** are not readily available in public databases. The information presented herein is based on the non-deuterated analogue, cis,cis-3,6-Nonadienal, and general principles of isotopic labeling. Researchers interested in the deuterated compound may need to custom synthesize it. BOC Sciences is a supplier that offers isotope labeling services.[\[1\]](#)

Executive Summary

This technical guide provides a summary of the known chemical properties of cis,cis-3,6-Nonadienal. Due to the absence of specific data for the deuterated form, **cis,cis-3,6-Nonadienal-d4**, this document serves as a foundational reference for researchers and drug development professionals. It outlines the core chemical data of the non-deuterated compound, discusses potential synthetic considerations for its deuterated analogue, and provides a framework for experimental design.

Chemical Properties of cis,cis-3,6-Nonadienal

The chemical properties of the non-deuterated cis,cis-3,6-Nonadienal are summarized below. These values can serve as estimates for the deuterated compound, with the molecular weight adjusted for the four deuterium atoms.

Table 1: General Chemical Properties of cis,cis-3,6-Nonadienal

Property	Value	Source
Molecular Formula	C ₉ H ₁₄ O	[2]
Molecular Weight	138.21 g/mol	[3]
CAS Number	21944-83-2	[2]
Appearance	Colorless oil	[3]
Boiling Point	201.79 °C (estimated)	[4]
Flash Point	70.50 °C (estimated)	[4]
Solubility in Water	318.8 mg/L at 25 °C (estimated)	[4]

Note: The molecular weight of **cis,cis-3,6-Nonadienal-d4** would be approximately 142.23 g/mol. The exact positions of the four deuterium atoms would need to be specified for unambiguous identification.

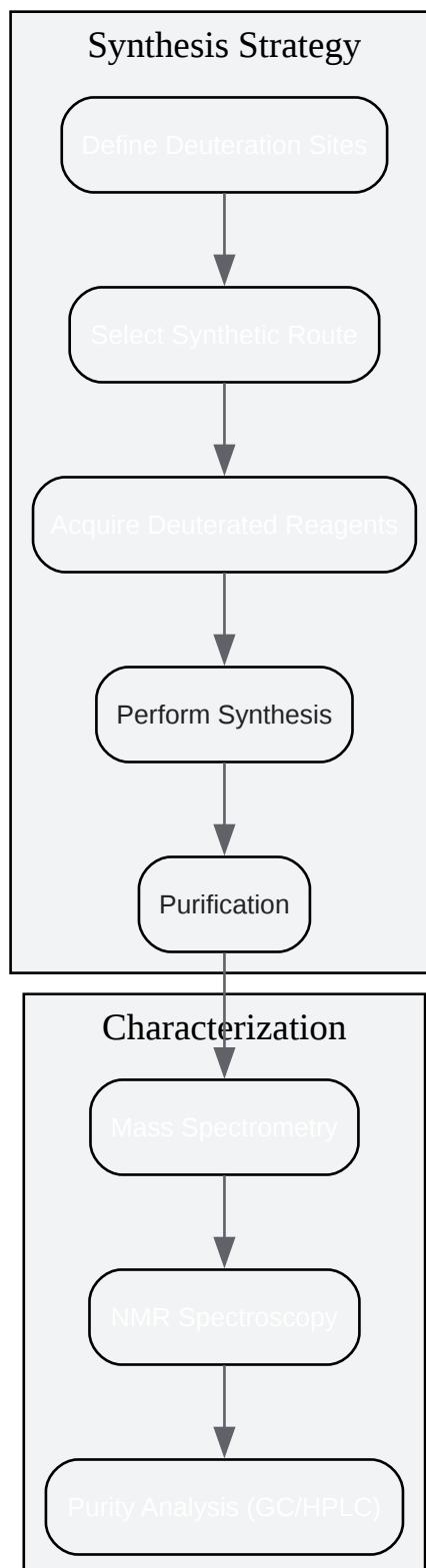
Spectroscopic Data

Specific spectroscopic data for **cis,cis-3,6-Nonadienal-d4** is not available. However, data for the non-deuterated isomer, trans-2,cis-6-Nonadienal, can be found in public databases such as PubChem and may provide some reference.[\[5\]](#) For the deuterated compound, 2H NMR would be a critical analytical technique to confirm the location and incorporation of deuterium. Mass spectrometry would also be essential to determine the isotopic purity.

Synthesis of Deuterated Compounds

The synthesis of selectively deuterated molecules is a specialized field. Generally, deuterated compounds are prepared by introducing deuterium atoms at specific positions using deuterated reagents.

A potential logical workflow for obtaining and characterizing **cis,cis-3,6-Nonadienal-d4** is outlined below.



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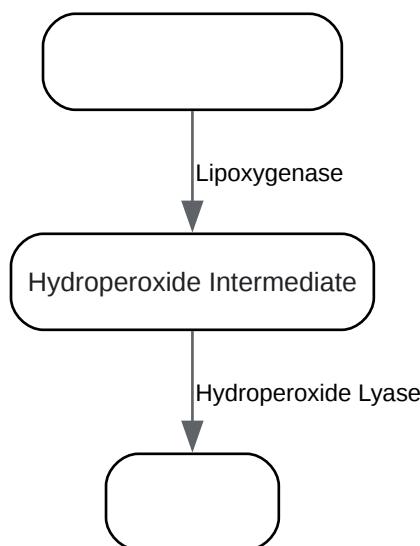
Caption: General workflow for the synthesis and characterization of a deuterated compound.

Biological Context and Potential Applications

cis,cis-3,6-Nonadienal is a volatile compound found in cucumbers.[2] Studies suggest that linolenic and linoleic acids are precursors for its biosynthesis.[2] The biosynthesis of nonadienal isomers is thought to be catalyzed by hydroperoxide lyases.[3]

Deuterated standards like **cis,cis-3,6-Nonadienal-d4** are valuable in metabolic studies and for quantifying the endogenous levels of the non-deuterated compound using mass spectrometry-based methods.

The biosynthetic pathway of related nonadienal compounds can be represented as follows:



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Caption: Simplified biosynthetic pathway of nonadienals.

Handling and Storage

For the non-deuterated analogue, **trans-2,cis-6-Nonadienal**, it is recommended to keep the container tightly closed in a dry, cool, and well-ventilated place. It should be kept away from heat, sparks, and flame. Storage under nitrogen and refrigeration is also advised. It is stable under normal conditions.

Conclusion

While specific data for **cis,cis-3,6-Nonadienal-d4** is currently unavailable, this guide provides a comprehensive overview of the properties of its non-deuterated counterpart and outlines a general approach for its synthesis and characterization. The information presented here should serve as a valuable resource for researchers and professionals in the field of drug development and metabolic research. Further experimental work is required to elucidate the specific properties and behavior of the deuterated compound.

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